

Essential Safety and Disposal Procedures for Trifluoroacetic Acid (TFA)

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Compound of Interest

Compound Name: CH-0793076 TFA

Cat. No.: B8117054

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This document provides critical safety and logistical guidance for the proper disposal of Trifluoroacetic Acid (TFA), a compound frequently utilized by researchers, scientists, and drug development professionals. Adherence to these procedures is essential to ensure laboratory safety and environmental compliance. TFA is a strong corrosive acid, and all handling should be performed with appropriate personal protective equipment (PPE) and within a certified chemical fume hood.

Immediate Safety and Handling Precautions

- **Engineering Controls:** Always handle Trifluoroacetic acid inside a properly functioning chemical fume hood to minimize inhalation exposure.^[1]
- **Personal Protective Equipment (PPE):** Wear protective gloves (double gloving is recommended), chemical safety goggles or a face shield, and a lab coat.^{[2][3]} Change gloves immediately if they become contaminated.^[2]
- **Avoid Inhalation and Contact:** Do not breathe vapors or mist.^{[3][4]} Avoid contact with skin, eyes, and clothing.^{[1][4]}
- **Storage:** Keep TFA containers tightly closed in a dry, cool, and well-ventilated area, separate from incompatible materials such as bases, oxidizing agents, and metals.^{[1][2][5]} Opened containers must be carefully resealed and stored upright to prevent leakage.^{[1][4]}

Spill Response Protocol

For minor spills (less than 500 mL) that do not pose an immediate threat, follow these steps:

- **Evacuate and Alert:** Alert personnel in the immediate area of the spill and evacuate if necessary.[\[1\]](#)
- **Containment:** If safe to do so, confine the spill to a small area using a spill kit or inert absorbent material (e.g., sand, diatomite, or universal binders).[\[1\]](#)[\[6\]](#)
- **Cleanup:** Wear appropriate PPE. Absorb the spill with an inert material. Do not use combustible materials like sawdust.
- **Waste Collection:** Double bag the spill cleanup waste in clear plastic bags, label it as hazardous waste, and arrange for collection by Environmental Health & Safety (EH&S) or a licensed waste disposal contractor.[\[1\]](#)
- **Reporting:** For larger spills or any spill that cannot be managed safely, evacuate the area, close the door, and contact your institution's emergency response team immediately.[\[2\]](#)

Step-by-Step Disposal Procedure

Trifluoroacetic acid waste is considered hazardous and must not be disposed of down the drain.[\[1\]](#)

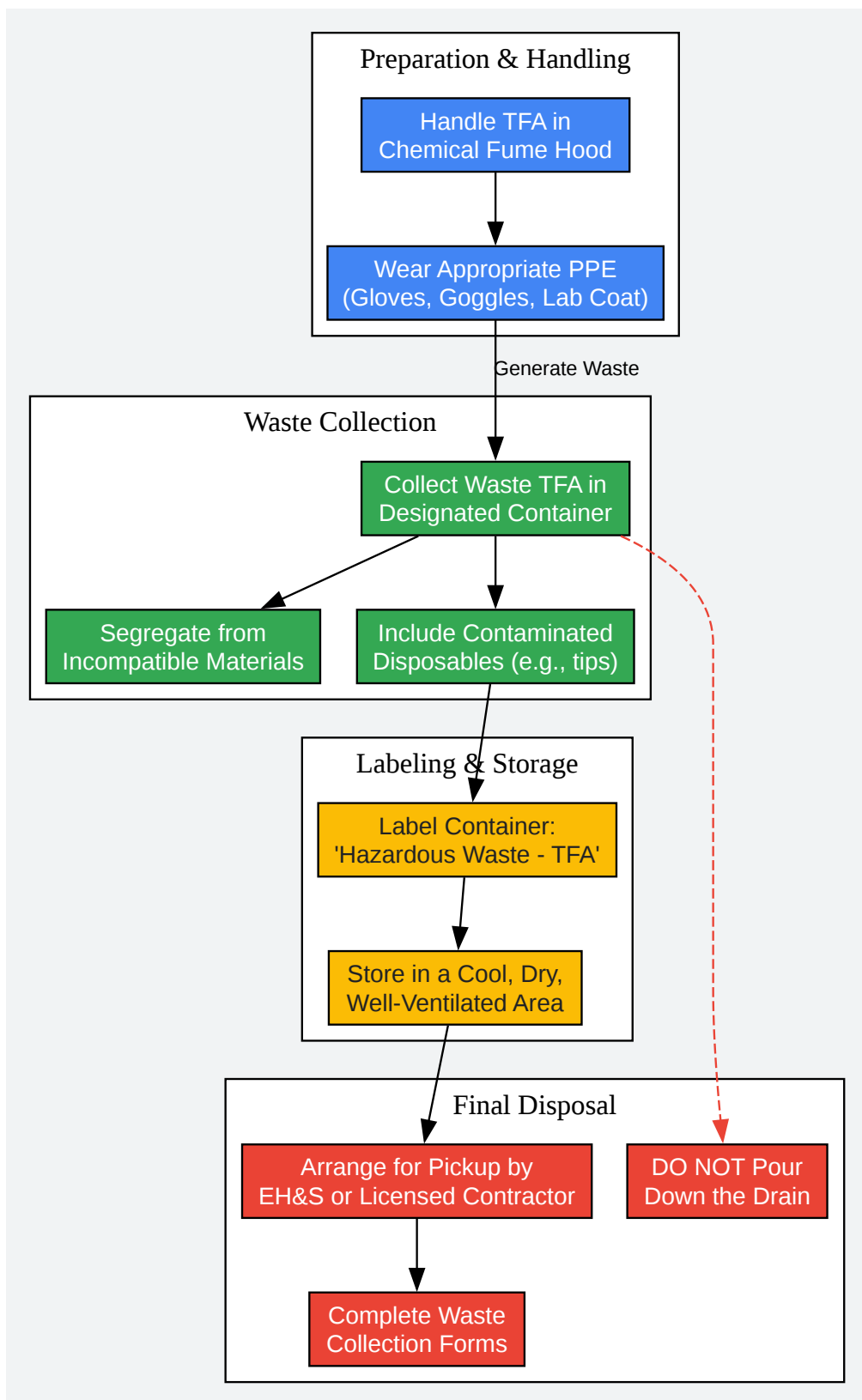
- **Waste Segregation:** Segregate TFA waste from all incompatible substances, particularly bases, oxidizing agents, and reducing agents.[\[1\]](#)[\[2\]](#)
- **Containerization:** Collect TFA waste in a designated, properly sealed, and clearly labeled hazardous waste container.[\[1\]](#) The container should be made of a compatible material (avoid metal containers).[\[1\]](#)
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name, "Trifluoroacetic Acid."
- **Collection Request:** Arrange for disposal through your institution's EH&S department or a certified hazardous waste disposal company.[\[1\]](#)[\[3\]](#)[\[7\]](#) Complete any required waste collection request forms.[\[1\]](#)

- Contaminated Materials: Any disposable items that come into contact with TFA, such as pipette tips, gloves, and absorbent pads, must also be disposed of as hazardous waste.[\[2\]](#)

Chemical and Physical Properties

Property	Value
Molecular Formula	$\text{C}_2\text{HF}_3\text{O}_2$
Molecular Weight	114.02 g/mol
Appearance	Clear, Colorless Liquid
Odor	Pungent
Boiling Point	72 °C / 161.6 °F @ 760 mmHg [7]
Melting Point	-15 °C / 5 °F [7]
Specific Gravity	1.535 [7]
Solubility	Miscible with water [7]

Disposal Workflow



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Caption: Workflow for the safe disposal of Trifluoroacetic Acid (TFA) waste.

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